Technical Deep Dive: Structural and Functional Divergence of Benzyloxy-Pentanoic Acid Derivatives

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Compound of Interest

Compound Name:	*5-(Benzyloxy)-4-methylpentanoic acid*
CAS No.:	*362690-44-6*
Cat. No.:	*B12116946*

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Executive Summary

This technical guide analyzes the critical distinctions between **5-(Benzyloxy)-4-methylpentanoic acid** (Branched) and 5-Benzyloxypentanoic acid (Linear). While sharing a core ether-linked scaffold, the introduction of a methyl group at the C4 position in the branched derivative fundamentally alters its physicochemical profile, synthetic complexity, and utility in drug design.

This guide is structured for medicinal chemists and process engineers, focusing on the "Magic Methyl" effect, stereoselective synthesis, and metabolic stability.

Part 1: Structural Analysis & The "Methyl Effect"

The divergence between these two molecules is a classic example of the "Magic Methyl" effect in medicinal chemistry, where a single methyl group drastically shifts potency, selectivity, and metabolic fate.

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Structural Comparison

Feature	5-Benzyloxypentanoic Acid (Linear)	5-(Benzyloxy)-4-methylpentanoic Acid (Branched)
Formula	$C_{12}H_{16}O_3$	$C_{13}H_{18}O_3$
Chirality	Achiral	Chiral (Stereocenter at C4)
Conformation	High flexibility (high entropic penalty upon binding)	Restricted rotation (reduced entropic penalty)
LogP (Predicted)	~2.4	~2.8 (Increased Lipophilicity)
Metabolic Fate	Rapid -oxidation	Hindered -oxidation / Steric block

Conformational Locking & Entropy

In drug design, the linear 5-benzyloxypentanoic acid acts as a flexible linker. However, its high degrees of freedom mean that upon binding to a protein target, the molecule loses significant entropy (

), reducing the overall free energy of binding (

).

The 4-methyl substituent in the branched derivative introduces A(1,3)-strain and gauche interactions, restricting the rotation of the carbon chain. This "pre-organizes" the molecule into a lower-energy conformation that often matches the bioactive state, thereby minimizing the entropic penalty and potentially increasing potency by orders of magnitude [1].

Graphviz Diagram: Structural Logic & Metabolic Block

The following diagram illustrates the structural difference and the specific point where the methyl group interferes with metabolic enzymes.

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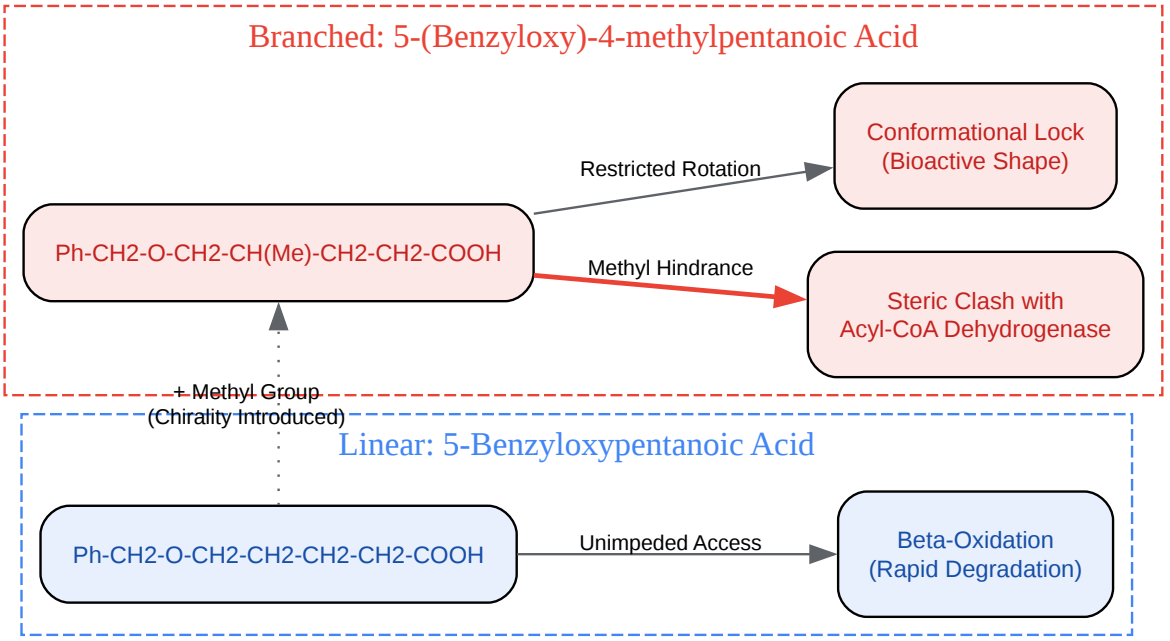

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Caption: Comparative analysis showing the metabolic vulnerability of the linear variant versus the steric protection and conformational rigidity provided by the C4-methyl group.

Part 2: Synthetic Pathways and Protocols

The synthesis of the linear compound is trivial, whereas the branched compound requires asymmetric synthesis to control the C4 stereocenter. The industry standard for the branched isomer utilizes the Roche Ester to guarantee enantiopurity.

Protocol A: Synthesis of 5-Benzyloxypentanoic Acid (Linear)

Methodology: Monobenzylation of a diol followed by oxidation.

- Monobenzylation:
  - Reagents: 1,5-Pentanediol (10 equiv), NaH (1.0 equiv), Benzyl bromide (1.0 equiv).

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- Procedure: To a suspension of NaH in THF at 0°C, add 1,5-pentanediol (large excess prevents bis-benzylation). Add BnBr dropwise. Stir 12h. Quench and purify.
- Yield: ~75-80% of 5-benzyloxy-1-pentanol.

- Jones Oxidation:
  - Reagents: 5-Benzyloxy-1-pentanol, Jones Reagent (CrO_3/H_2SO_4), Acetone.
  - Procedure: Dissolve alcohol in acetone at 0°C. Add Jones reagent until orange color persists. Isopropanol quench. Extract with DCM.
  - Result: 5-Benzyloxypentanoic acid (White solid).

Protocol B: Synthesis of (R)-5-(Benzyloxy)-4-methylpentanoic Acid (Branched)

Methodology: Roche Ester Chiral Pool Synthesis [2]. Rationale: Using (S)-Methyl 3-hydroxy-2-methylpropionate (Roche Ester) sets the stereocenter immediately. The chain is then extended by 2 carbons using malonic ester synthesis.[1]

Step-by-Step Workflow:

Step 1: Protection

- Reactants: (S)-Roche Ester + Benzyl Trichloroacetimidate (or BnBr/NaH).
- Action: Protect the hydroxyl group.
- Product: Methyl (S)-3-(benzyloxy)-2-methylpropionate.

Step 2: Reduction to Alcohol

- Reactants: Product from Step 1 + $LiAlH_4$ (in THF, 0°C).
- Action: Reduce ester to primary alcohol.
- Product: (R)-3-(Benzyloxy)-2-methylpropan-1-ol.

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Step 3: Iodination

- Reactants: Alcohol + I_2 + PPh_3 + Imidazole (Appel Reaction conditions).
- Action: Convert primary alcohol to iodide.
- Product: (R)-1-(Benzyloxy)-3-iodo-2-methylpropane.

Step 4: Chain Extension (Malonic Ester Synthesis)

- Reactants: Diethyl Malonate + NaH (in DMF/THF).
- Action: Generate enolate and alkylate with the Iodide from Step 3.
- Mechanism: SN2 attack.[2][3] The methyl group provides some steric resistance, so heating (60°C) may be required.
- Product: Diethyl 2-(3-(benzyloxy)-2-methylpropyl)malonate.

Step 5: Hydrolysis & Decarboxylation

- Reactants: KOH (aq) / EtOH followed by HCl / Heat.
- Action: Saponify diester to diacid, then heat to decarboxylate.
- Final Product:(R)-**5-(Benzyloxy)-4-methylpentanoic acid**.

Graphviz Diagram: Synthetic Logic

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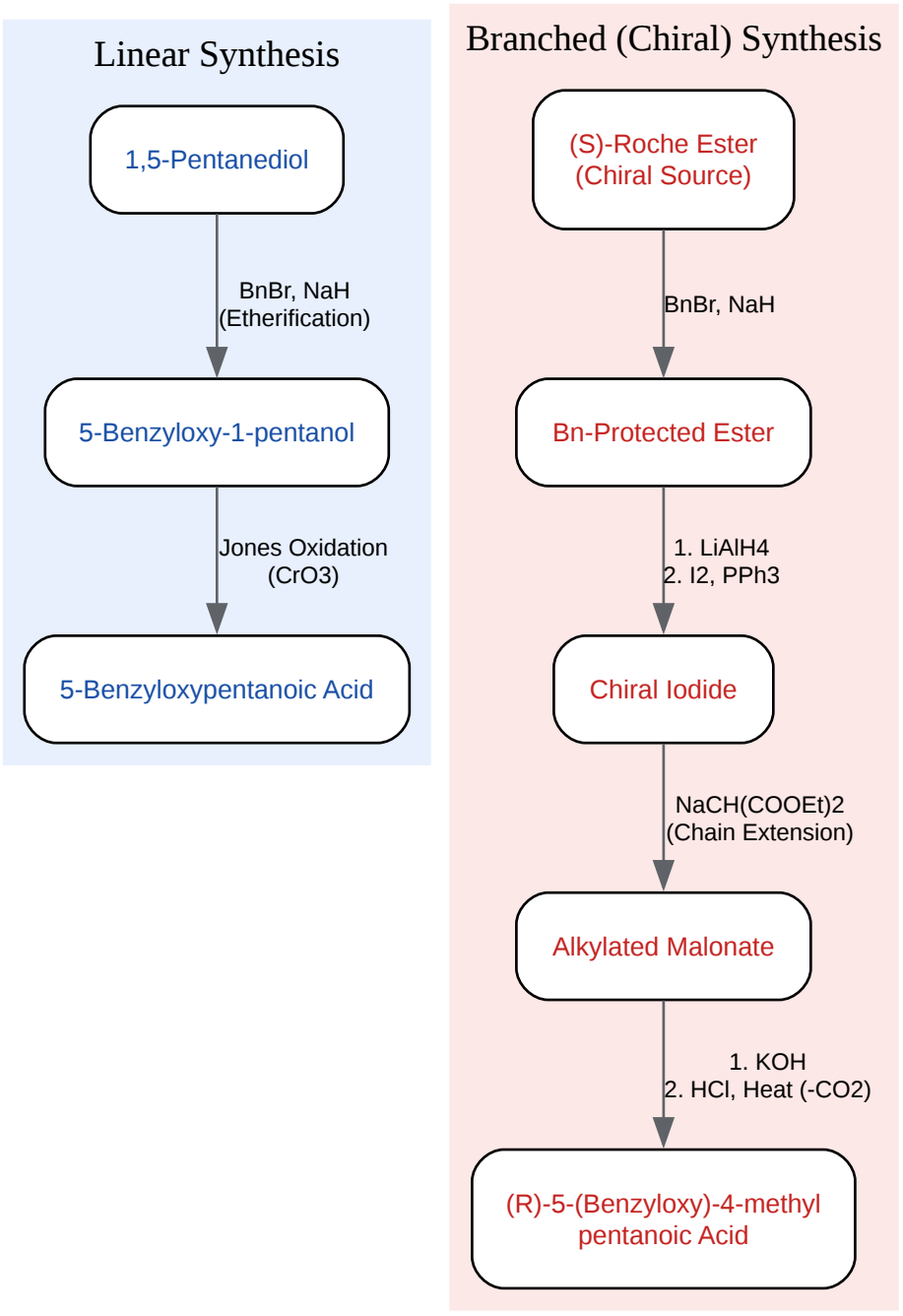

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Caption: Contrast between the linear oxidation route and the multi-step chiral pool synthesis required for the methylated derivative.

Part 3: Physicochemical & ADME Properties

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The addition of the methyl group is not merely structural; it alters the ADME (Absorption, Distribution, Metabolism, Excretion) profile significantly.

Property	Linear Variant	Branched Variant	Implication for Drug Design
Lipophilicity (cLogP)	~2.41	~2.85	Branched form has higher membrane permeability and brain penetration [3].
Metabolic Stability	Low (Substrate for -oxidation)	High (Methyl blocks -position in shortened metabolite)	Branched form has a longer half-life ( ).
Solubility	Moderate	Lower	Methyl group increases hydrophobicity; formulation may require cosolvents.
pKa	~4.8	~4.8	Acid strength is largely unaffected by the -methyl group.

The Beta-Oxidation Block

In the linear molecule, mitochondrial -oxidation rapidly degrades the chain.

- Dehydrogenation: Formation of double bond at C2-C3.[4]
- Hydration/Oxidation/Thiolysis: Cleavage of Acetyl-CoA.
- Result: The linker is destroyed.

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In the branched molecule (4-methyl), the methyl group is located at the

-position relative to the carboxyl. After one cycle of

-oxidation (removing C1 and C2), the methyl group ends up at the

-position of the remaining chain.

-methyl acyl-CoAs are notoriously poor substrates for Acyl-CoA Dehydrogenase, effectively stalling the degradative machinery [4].

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